

# Application Note: Preparation and Use of GNF362, a Selective Itpkb Inhibitor

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## Compound of Interest

Compound Name: GNF362

Cat. No.: B10776100

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Audience: Researchers, scientists, and drug development professionals in immunology, oncology, and cell signaling.

Introduction **GNF362** is a potent and selective, orally bioavailable small molecule inhibitor of inositol trisphosphate 3' kinase B (Itpkb), with additional activity against Itpka and Itpkc.[1][2][3] Itpkb is a critical negative regulator of intracellular calcium (Ca<sup>2+</sup>) signaling in lymphocytes.[4][5] By inhibiting Itpkb, **GNF362** enhances antigen receptor-driven Ca<sup>2+</sup> responses, leading to the apoptosis of activated T cells. This mechanism of action makes **GNF362** a valuable tool for studying T cell-mediated autoimmune diseases and other immunological disorders.

This document provides detailed protocols for the preparation of **GNF362** stock solutions using dimethyl sulfoxide (DMSO) and summarizes its key chemical and biological properties.

## Quantitative Data Summary

The following tables provide a summary of the chemical and biological properties of **GNF362**.

Table 1: Chemical Properties of **GNF362**

Property	Value	Reference
Molecular Formula	C <sub>22</sub> H <sub>21</sub> F <sub>3</sub> N <sub>6</sub>	
Molecular Weight	426.4 g/mol	
CAS Number	1003019-41-7	
Appearance	Solid	
Solubility	Soluble in DMSO, Ethanol, Methanol	

Table 2: In Vitro Efficacy of **GNF362**

Target/Assay	IC <sub>50</sub> / EC <sub>50</sub>	Reference
Itpkb (Inositol trisphosphate 3' kinase B)	9 nM	
Itpka (Inositol trisphosphate 3' kinase A)	20 nM	
Itpkc (Inositol trisphosphate 3' kinase C)	19 nM	
Augmentation of SOC responses in lymphocytes	12 nM	

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration **GNF362** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **GNF362** stock solution in DMSO.

Materials:

- **GNF362** solid powder

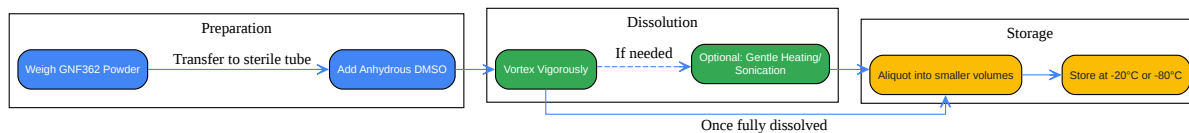
- Anhydrous or fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance
- Pipettes

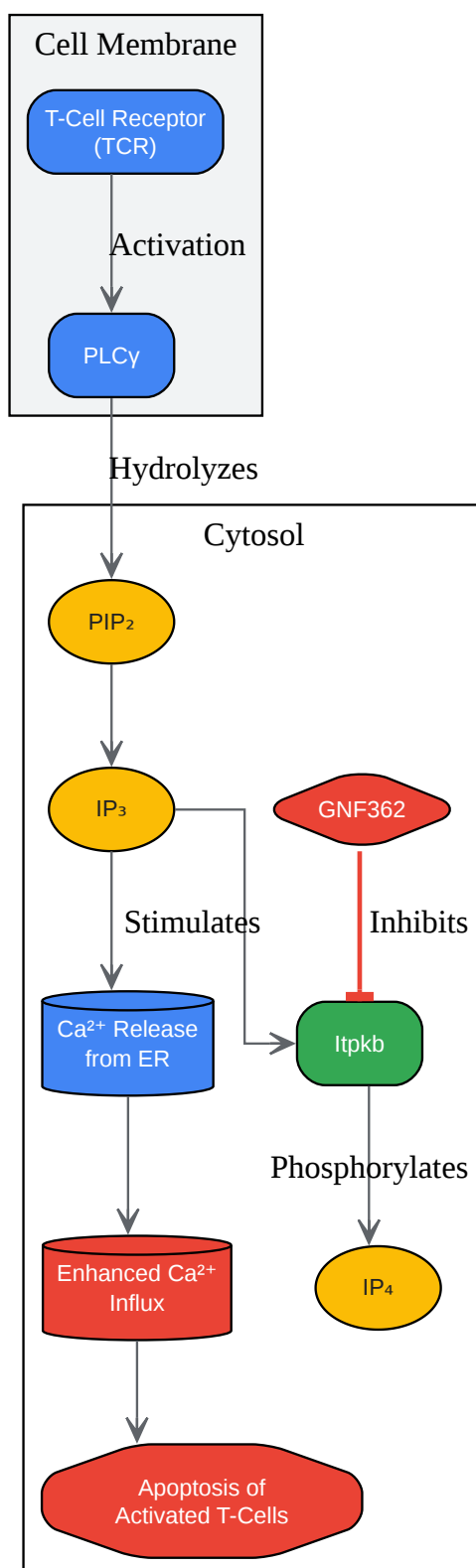
Procedure:

- Determine the required mass of **GNF362**:
  - The molecular weight of **GNF362** is 426.4 g/mol .
  - To prepare a 10 mM stock solution, you will need 4.264 mg of **GNF362** per 1 mL of DMSO.
  - Calculate the required mass based on your desired final volume.
- Weigh the **GNF362**:
  - Carefully weigh the calculated amount of **GNF362** powder using an analytical balance.
  - Transfer the powder to a sterile microcentrifuge tube or vial.
- Add DMSO:
  - Add the desired volume of fresh DMSO to the tube containing the **GNF362** powder. It is recommended to use fresh DMSO as moisture can reduce the solubility of **GNF362**.
- Dissolve the compound:
  - Vortex the solution vigorously until the **GNF362** is completely dissolved.
  - If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.
- Storage:

- Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Workflow for Preparing **GNF362** Stock Solution





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. Inhibition of the Inositol Kinase Itpkb Augments Calcium Signaling in Lymphocytes and Reveals a Novel Strategy to Treat Autoimmune Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Inhibition of inositol kinase B controls acute and chronic graft-versus-host disease - PubMed [pubmed.ncbi.nlm.nih.gov]
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